

Zirconyl propionate CAS number and molecular formula

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An In-depth Technical Guide to Zirconyl Propionate

This technical guide provides a comprehensive overview of **zirconyl propionate**, focusing on its chemical identity, physicochemical properties, synthesis, and applications. The information is tailored for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Molecular Structure

Zirconyl propionate (CAS Number: 84057-80-7) is an organometallic compound of zirconium(IV).[1] Its precise molecular structure is often described as complex and ill-defined, with a propensity to form polynuclear, hydroxy-bridged polymeric structures rather than a simple monomeric salt.[1] This structural complexity leads to discrepancies in the reported molecular formula across various sources. While PubChem lists a formula of C₃H₆O₂Zr, several chemical suppliers report C₁₂H₂₂O₈Zr.[2][3] Other sources suggest C₆H₁₀O₅Zr.[4] This ambiguity likely arises from the formation of various oxo-hydroxy clusters where propionate ligands cap a central zirconium-oxo core.

Table 1: Chemical Identifiers for **Zirconyl Propionate**



Identifier	Value
CAS Number	84057-80-7
Molecular Formula	Disputed; commonly cited as C ₁₂ H ₂₂ O ₈ Zr, C ₆ H ₁₀ O ₅ Zr, or C ₃ H ₆ O ₂ Zr
Molecular Weight	Varies with formula; 383.51 g/mol for C12H22O8Zr
IUPAC Name	propanoate;zirconium(4+)[4]
Synonyms	Zirconium propionate, Propanoic acid, zirconium salt

Physicochemical Properties

Zirconyl propionate is a white, free-flowing powder with a slight odor of propionic acid. It is notable for its solubility in certain organic solvents and its thermal decomposition characteristics.

Table 2: Physicochemical and Thermal Properties of Zirconyl Propionate

Property	Value
Appearance	White, free-flowing powder
Solubility	Insoluble in water. Soluble in isopropanol (>65 g/100 ml), ethanol (>150 g/100 ml), and ethyl acetate (>150 g/100 ml).[5]
Melting Point	Decomposes starting at approximately 160°C.[1] [6]
Thermal Decomposition	A two-stage process: an initial decomposition between 160-250°C to an intermediate oxy-propionate, followed by complete conversion to zirconium oxide (ZrO ₂) at temperatures above 350°C.[1][6]
Density	Tamped: 1.14 g/cm³; Untamped: 0.98 g/cm³



Table 3: Spectroscopic Data for **Zirconyl Propionate**

Spectroscopic Technique	Characteristic Features
FTIR Spectroscopy	C-H stretching: Aliphatic C-H vibrations from the propionate's ethyl group are observed in the 2800–3000 cm ⁻¹ region.[6] COO ⁻ stretching: Asymmetric and symmetric vibrations of the carboxylate group appear in the 1540–1650 cm ⁻¹ range.[6] Zr-O stretching: Broad, strong absorption bands in the 500–800 cm ⁻¹ range are attributed to zirconium-oxygen bond vibrations.[6]
NMR Spectroscopy	Obtaining high-resolution ¹ H and ¹³ C NMR spectra is challenging due to the complex, polymeric, or aggregated nature of the compound in solution.[1]

Experimental Protocols and Methodologies

Detailed experimental protocols for **zirconyl propionate** are not extensively published in peer-reviewed literature. However, based on technical data sheets and general chemical knowledge, the following methodologies are representative.

3.1. Synthesis of **Zirconyl Propionate**

A common and environmentally conscious method for preparing **zirconyl propionate** involves the reaction of zirconium basic carbonate (ZBC) with propionic acid, typically in an aqueous medium.

Protocol Synopsis:

- Zirconium basic carbonate is mixed with an aqueous solution of propionic acid.
- The mixture is heated, leading to the effervescence of carbon dioxide as the propionic acid reacts with the carbonate.



- The reaction proceeds until the formation of the zirconyl propionate product is complete.
- The final product is isolated, typically as a powder, after drying.
- 3.2. Characterization by Thermogravimetric Analysis (TGA)

TGA is used to determine the thermal stability and decomposition profile of **zirconyl propionate**.

- Methodology Synopsis:
 - A small, accurately weighed sample of zirconyl propionate is placed in a TGA crucible.
 - The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
 - The weight loss of the sample is recorded as a function of temperature.
 - The resulting data reveals the onset of decomposition and the temperatures of the distinct degradation stages, confirming the conversion to zirconium oxide.[1][6]

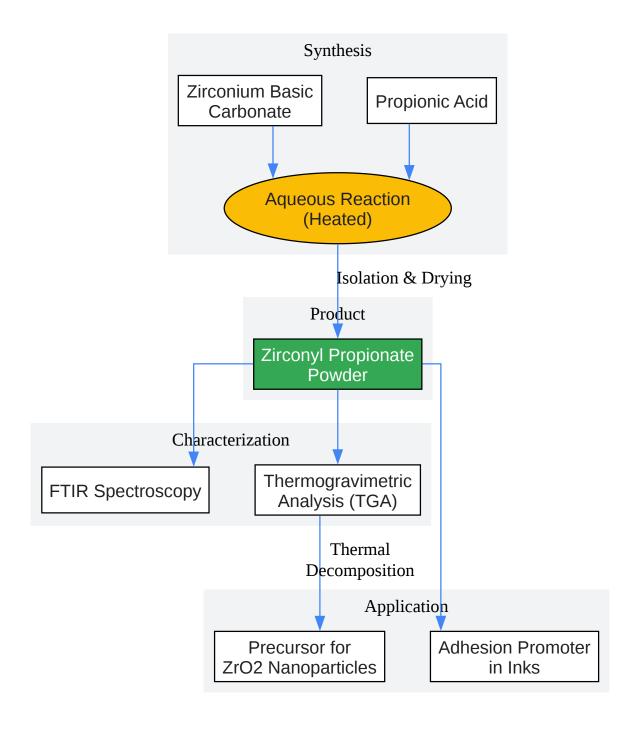
Applications and Logical Workflows

Zirconyl propionate has several industrial applications, primarily leveraging its ability to act as a crosslinking agent and adhesion promoter. It is also a precursor for advanced materials.

- Adhesion Promoter: It is widely used in solvent-based printing inks (flexographic and gravure) to enhance adhesion to non-porous substrates like polyethylene, polypropylene, and metal foils.[5]
- Crosslinking Agent: It can crosslink with oxygenated organic polymers, such as those containing hydroxyl groups, improving heat and solvent resistance in coatings.
- Materials Precursor: It serves as a precursor for the synthesis of high-purity zirconium oxide
 (ZrO₂) nanoparticles through thermal decomposition.[1]

Below is a diagram illustrating a typical workflow from synthesis to application.





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Caption: Synthesis, characterization, and application workflow for **zirconyl propionate**.



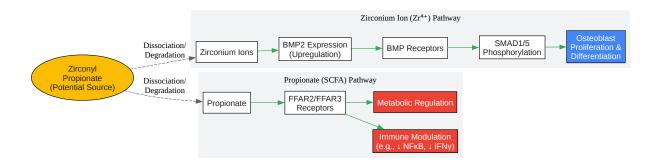
Biological Signaling Pathways: An Indirect Perspective

There is no direct evidence in the reviewed literature of **zirconyl propionate** as a singular molecule activating specific biological signaling pathways. However, its constituent components —zirconium ions and propionate—have known biological activities that are relevant in the context of drug development and biocompatibility.

- Zirconium Ions (Zr⁴⁺): Soluble zirconium ions have been shown to promote the proliferation and differentiation of human osteoblasts. This effect is associated with the up-regulation of the Bone Morphogenetic Protein 2 (BMP2) and the subsequent activation of the BMP/SMAD signaling pathway.
- Propionate: As a short-chain fatty acid (SCFA), propionate is a well-known signaling
 molecule in mammals, primarily produced by gut microbiota. It acts through G-protein
 coupled receptors like FFAR2 and FFAR3 to modulate immune responses and metabolic
 processes. For instance, propionate can counter pro-inflammatory signaling linked to nutrient
 load and obesity.[7]

The diagram below illustrates these separate pathways. It is critical to note that these pathways are initiated by the individual ions/molecules, and not necessarily by the intact **zirconyl propionate** compound.





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Caption: Separate signaling pathways of **zirconyl propionate**'s constituent components.

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